

Solubility of Vinyl Propionate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyl propionate

Cat. No.: B091960

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **vinyl propionate** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this guide combines qualitative solubility information, data on analogous compounds, and general experimental protocols to serve as a valuable resource for laboratory work.

Introduction to Vinyl Propionate

Vinyl propionate ($\text{CH}_3\text{CH}_2\text{COOCH}=\text{CH}_2$) is a colorless liquid with a fruity odor. It is an ester of propionic acid and vinyl alcohol, primarily used in the production of polymers and copolymers for paints, adhesives, and coatings.[1] Understanding its solubility is critical for its application in various chemical processes, including polymerization, formulation, and purification.

Qualitative and Quantitative Solubility Data

Vinyl propionate is widely reported to be soluble in common organic solvents.[2] However, specific quantitative data is scarce. The following tables summarize the available information.

Table 1: Solubility of **Vinyl Propionate**

Solvent	Formula	Qualitative Solubility	Quantitative Solubility (at 20-25°C)
Water	H ₂ O	Practically Insoluble / Limited	10.63 g/L, 6.5 mL/L[1]
Ethanol	C ₂ H ₅ OH	Soluble[2]	Data not available
Ether (Diethyl Ether)	(C ₂ H ₅) ₂ O	Soluble[2]	Data not available
Methanol	CH ₃ OH	Soluble (Almost transparent solution) [3]	Data not available
Acetone	C ₃ H ₆ O	Soluble (by analogy with similar esters)[4]	Data not available
Toluene	C ₇ H ₈	Soluble (by analogy with its polymer)	Data not available
Benzene	C ₆ H ₆	Soluble (by analogy with its polymer)	Data not available
Chloroform	CHCl ₃	Soluble (by analogy with its polymer)	Data not available
Dioxane	C ₄ H ₈ O ₂	Soluble (by analogy with its polymer)	Data not available
Tetrahydrofuran (THF)	C ₄ H ₈ O	Soluble (by analogy with its polymer)	Data not available

Note: The principle of "like dissolves like" suggests that **vinyl propionate**, an ester with both polar and non-polar characteristics, would be miscible with a range of organic solvents.

For context, the solubility of its polymer, poly(**vinyl propionate**), provides an indication of solvents that are compatible with the monomer.

Table 2: Solubility of Poly(**vinyl propionate**)

Solvent	Formula	Solubility
Acetone	C_3H_6O	Soluble
Benzene	C_6H_6	Soluble
Chloroform	$CHCl_3$	Soluble
Dioxane	$C_4H_8O_2$	Soluble
Tetrahydrofuran (THF)	C_4H_8O	Soluble

Experimental Protocols for Solubility Determination

While a specific standard operating procedure for **vinyl propionate** is not readily available, the following general experimental protocols can be adapted to determine its solubility or miscibility in a given organic solvent.

Qualitative Miscibility Determination (Visual Method)

This method is a rapid and straightforward approach to determine if two liquids are miscible in all proportions.

Materials:

- Test tubes with stoppers
- Graduated pipettes or cylinders
- **Vinyl propionate**
- Solvent of interest

Procedure:

- Add a defined volume (e.g., 2 mL) of the organic solvent to a clean, dry test tube.
- Incrementally add the same volume of **vinyl propionate** to the test tube.
- After each addition, stopper the test tube and shake gently for 10-20 seconds.

- Allow the mixture to stand and observe.
- Observation:
 - Miscible: The mixture remains a single, clear phase with no visible separation.
 - Immiscible: The mixture separates into two distinct layers.
 - Partially Miscible: The mixture appears cloudy or forms an emulsion that may or may not separate over time.

Quantitative Solubility Determination (Shake-Flask Method)

This method is used to determine the saturation concentration of a solute in a solvent at a specific temperature.

Materials:

- Flasks with airtight seals (e.g., screw-cap Erlenmeyer flasks)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Syringes and filters (e.g., PTFE)
- Gas chromatograph (GC) or other suitable analytical instrument
- **Vinyl propionate**
- Solvent of interest

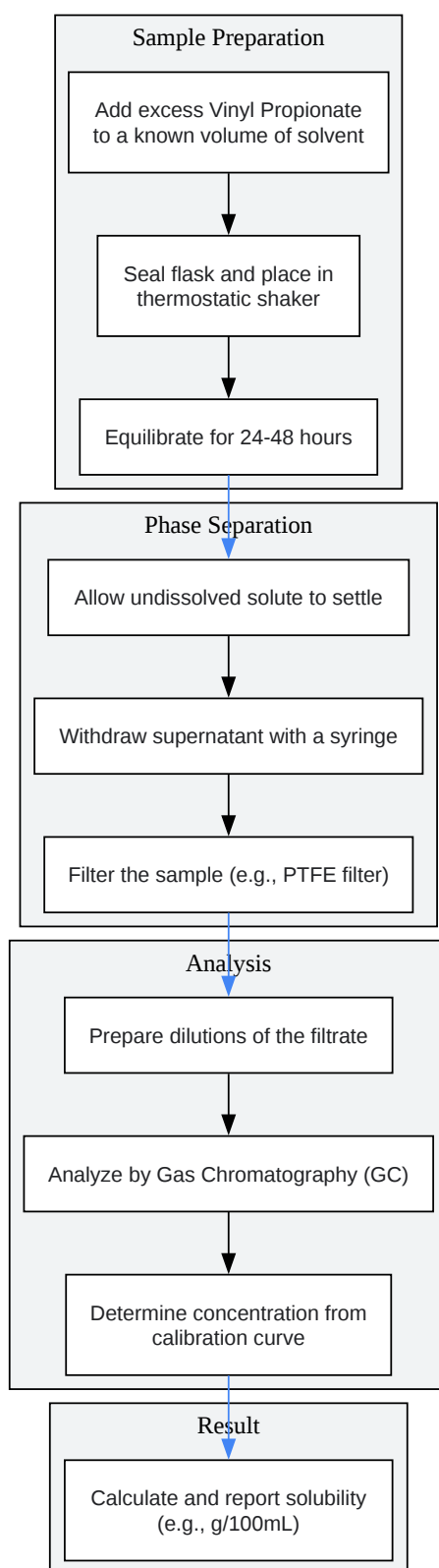
Procedure:

- Prepare a series of flasks, each containing a known volume of the organic solvent.

- Add an excess amount of **vinyl propionate** to each flask to ensure that a saturated solution is formed.
- Seal the flasks and place them in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
- Agitate the flasks for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the flasks to stand undisturbed for a period to allow any undissolved **vinyl propionate** to settle.
- Carefully withdraw a sample from the clear supernatant of each flask using a syringe.
- Immediately filter the sample through a syringe filter to remove any remaining undissolved micro-droplets.
- Accurately dilute the filtered sample with a known volume of the solvent.
- Analyze the diluted sample using a pre-calibrated analytical method, such as gas chromatography, to determine the concentration of **vinyl propionate**.
- The solubility is expressed as grams per 100 mL of solvent (g/100mL) or moles per liter (mol/L).

Visualizing Experimental Workflow

The following diagram illustrates the general workflow for determining the quantitative solubility of **vinyl propionate** in an organic solvent.



[Click to download full resolution via product page](#)

Caption: Workflow for Quantitative Solubility Determination.

Conclusion

This technical guide summarizes the currently available information on the solubility of **vinyl propionate** in organic solvents. While comprehensive quantitative data is lacking, the qualitative evidence strongly suggests good solubility in a range of common non-aqueous solvents. For applications requiring precise solubility values, it is recommended that researchers perform experimental determinations using the protocols outlined in this document. The provided workflow and diagram offer a clear and structured approach for such investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vinyl propionate - Wikipedia [en.wikipedia.org]
- 2. kbcc.cuny.edu [kbcc.cuny.edu]
- 3. Vinyl Propionate | 105-38-4 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Solubility of Vinyl Propionate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091960#solubility-of-vinyl-propionate-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com